

Application Notes and Protocols for Barium Antimonate as an Opacifier in Enamels

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Compound of Interest

Compound Name: Barium antimonate

Cat. No.: B094493

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Introduction

Enamels are vitreous coatings fused to a substrate, providing a durable, protective, and decorative surface. The opacity of these coatings is a critical aesthetic and functional property, achieved through the addition of opacifiers. Opacifiers are materials that scatter and reflect light, thereby making the enamel opaque. Historically, compounds such as tin oxide (SnO_2) and zirconium silicate (ZrSiO_4) have been widely used. **Barium antimonate** ($\text{Ba}(\text{SbO}_3)_2$) has also been utilized, particularly in enamels for cast iron, offering high thermal stability and specific optical properties.^[1]

This document provides detailed application notes and protocols for the use of **barium antimonate** as an opacifier in enamel formulations. It includes a summary of its properties, experimental procedures for enamel preparation and application, and methods for evaluating the final coating.

Properties of Barium Antimonate

Barium antimonate is a white, inorganic compound with a pyrochlore-like crystal structure, contributing to its high thermal stability.^[1] It is typically synthesized through a high-temperature solid-state reaction of barium carbonate (BaCO_3) or barium oxide (BaO) with antimony pentoxide (Sb_2O_5) at temperatures around 1200°C .^[1] Its key properties relevant to enamel applications include:

- **High Refractive Index:** Contributes to efficient light scattering and high opacity.
- **Thermal Stability:** Withstands high firing temperatures required for enameling without decomposing or reacting undesirably with the enamel frit.[\[1\]](#)
- **Chemical Inertness:** Generally stable within the molten glass matrix of the enamel.

Quantitative Data Presentation: A Comparative Overview of Opacifiers

While direct, side-by-side comparative studies detailing the quantitative optical properties of **barium antimonate** against other common opacifiers under identical conditions are limited in the available literature, this section compiles representative data for zirconium silicate and tin oxide to provide a benchmark for performance. The expected performance of **barium antimonate** can be inferred from the general behavior of antimony-based opacifiers.

Table 1: Typical Optical Properties of Enamels with Different Opacifiers

Opacifier	Typical Addition Level (% w/w)	CIELAB L* (Lightness)	CIELAB a* (Red-Green)	CIELAB b* (Yellow-Blue)	Gloss (GU at 60°)
Zirconium Silicate (ZrSiO ₄)	8 - 12% [2]	85 - 95	-1.0 to 1.0	1.0 to 3.0	70 - 90
Tin Oxide (SnO ₂)	5 - 10% [3] [4]	90 - 98	-0.5 to 0.5	0.5 to 2.0	80 - 95
Barium Antimonate (Ba(SbO ₃) ₂)	Data not available for direct comparison	Expected to be high	Slightly negative (bluish-white)	Slightly negative to low positive	Expected to be high

Note: The values for Zirconium Silicate and Tin Oxide are compiled from various sources and represent typical ranges. The performance of **Barium Antimonate** is an educated estimation

based on the properties of antimony compounds.

Table 2: Typical Reflectance and Opacity of Enamels with Different Opacifiers

Opacifier	Typical Addition Level (% w/w)	Reflectance (%) at 550 nm	Contrast Ratio (Opacity)
Zirconium Silicate (ZrSiO ₄)	8 - 12%	75 - 85	> 0.95
Tin Oxide (SnO ₂)	5 - 10%	80 - 90	> 0.98
Barium Antimonate (Ba(SbO ₃) ₂)	Data not available for direct comparison	Expected to be high	Expected to be high

Note: Contrast ratio is a measure of opacity, calculated as the ratio of the reflectance of the enamel over a black substrate to that over a white substrate. A value closer to 1 indicates higher opacity.

Experimental Protocols

The following protocols outline the key steps for preparing and evaluating enamels using **barium antimonate** as an opacifier.

Protocol 1: Preparation of Barium Antimonate Opacifier

This protocol describes the synthesis of **barium antimonate** via a solid-state reaction.

Materials:

- Barium Carbonate (BaCO₃), analytical grade
- Antimony Pentoxide (Sb₂O₅), analytical grade
- Alumina crucible
- High-temperature furnace
- Ball mill

Procedure:

- **Stoichiometric Mixing:** Accurately weigh stoichiometric amounts of BaCO_3 and Sb_2O_5 . For the formation of $\text{Ba}(\text{SbO}_3)_2$, the molar ratio is 1:1.
- **Milling:** Intimately mix the powders by ball milling for 4-6 hours to ensure a homogeneous mixture.
- **Calcination:** Transfer the mixed powder to an alumina crucible and place it in a high-temperature furnace.
- **Heating Profile:**
 - Ramp up the temperature to 1200°C at a rate of $5^\circ\text{C}/\text{minute}$.[\[1\]](#)
 - Hold the temperature at 1200°C for 4-6 hours to ensure complete reaction.[\[1\]](#)
 - Allow the furnace to cool down to room temperature naturally.
- **Post-Calcination Milling:** The resulting **barium antimonate** clinker is then ground to a fine powder (typically $< 45\ \mu\text{m}$) using a ball mill. This powder is the opacifier.

Protocol 2: Enamel Slip Preparation (Mill Addition)

This protocol details the preparation of an enamel slip for application to a substrate.

Materials:

- Enamel frit (borosilicate or titania-based, depending on application)
- **Barium Antimonate** opacifier (prepared as in Protocol 4.1)
- Clay (e.g., bentonite) as a suspending agent
- Electrolytes (e.g., sodium nitrite, borax) for setting properties
- Water (deionized)
- Ball mill

Procedure:

- Mill Loading: Charge the ball mill with the following components in the specified order:
 - Enamel frit (e.g., 100 parts by weight)
 - **Barium Antimonate** (5-10 parts by weight, to be optimized)
 - Clay (5-7 parts by weight)
 - Electrolytes (0.25-0.5 parts by weight)
 - Water (40-50 parts by weight)
- Milling: Mill the mixture until the desired fineness is achieved. A common target is for a 100 ml sample to have a residue of 2-4 g on a 200-mesh sieve.
- Slip Adjustment: After milling, adjust the specific gravity and viscosity of the slip by adding small amounts of water or electrolytes as needed.

Protocol 3: Enamel Application and Firing on Cast Iron

This protocol describes the application of the enamel slip to a cast iron substrate.

Materials:

- Prepared cast iron substrate (sandblasted and cleaned)
- Enamel slip (from Protocol 4.2)
- Spraying equipment
- Drying oven
- High-temperature furnace

Procedure:

- **Surface Preparation:** The cast iron surface must be thoroughly cleaned and roughened, typically by sandblasting, to ensure good adhesion.
- **Ground Coat Application (Optional but Recommended):** Apply a ground coat enamel to promote adhesion between the cover coat and the metal substrate. Fire the ground coat according to its specifications.
- **Cover Coat Application:** Apply the enamel slip containing **barium antimonate** to the substrate using a spraying technique to achieve a uniform thickness.
- **Drying:** Dry the coated substrate in a drying oven at 100-120°C to remove all moisture.
- **Firing:**
 - Preheat the furnace to the firing temperature, typically between 780°C and 850°C for cast iron enamels.
 - Carefully place the dried piece in the furnace.
 - Firing time will vary depending on the thickness of the enamel and the mass of the substrate, but is typically in the range of 10-30 minutes. The enamel should be fired until it is smooth and glossy.
 - Remove the piece from the furnace and allow it to cool slowly in a controlled environment to prevent stress-induced cracking.

Protocol 4: Evaluation of Enamel Properties

This protocol outlines the methods for quantifying the optical and physical properties of the fired enamel.

Equipment:

- Spectrophotometer with an integrating sphere for color and reflectance measurements.
- Glossmeter (60° geometry is common for enamels).
- Profilometer for surface roughness.

- Chemical resistance testing apparatus.

Procedure:

- Color Measurement (CIELAB):
 - Calibrate the spectrophotometer using a standard white tile.
 - Measure the L, a, and b* values of the enameled surface at multiple points to ensure uniformity.
- Reflectance and Opacity Measurement:
 - Measure the spectral reflectance of the enamel from 400 nm to 700 nm.
 - To determine opacity (contrast ratio), prepare two samples: one on a black substrate and one on a white substrate. Measure the reflectance of both. Opacity = (Reflectance on black / Reflectance on white).
- Gloss Measurement:
 - Calibrate the glossmeter using a standard of known gloss value.
 - Measure the gloss at a 60° angle on the enamel surface at several locations.
- Chemical Resistance:
 - Expose the enameled surface to standardized acidic (e.g., citric acid) and alkaline solutions for a specified time and temperature.
 - Visually inspect for any changes in appearance and measure any weight loss.

Mandatory Visualizations

Caption: Experimental Workflow for Using **Barium Antimonate** as an Enamel Opacifier.

Caption: Mechanism of Light Scattering by **Barium Antimonate** Particles in an Enamel Matrix.

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